

safe handling and storage procedures for Rhoduline Acid

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Compound of Interest

Compound Name: Rhoduline Acid

Cat. No.: B1680610

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Application Notes and Protocols: Rhoduline Acid

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available information on **Rhoduline Acid** (CAS 87-03-6). A complete, official Safety Data Sheet (SDS) with comprehensive quantitative data was not available at the time of writing. The information herein is intended for guidance and should be supplemented with a thorough review of an official SDS from a chemical supplier before any handling or use of this substance. No information was found regarding the involvement of **Rhoduline Acid** in any biological signaling pathways; therefore, a diagram for this has not been provided.

Chemical and Physical Properties

Rhoduline Acid, also known as Di-J acid, is primarily used as an intermediate in the synthesis of azo dyes.^{[1][2][3]} It is a solid, appearing as a powder.^[1]

Property	Value	Reference
CAS Number	87-03-6	[1]
Molecular Formula	C20H15NO8S2	
Molecular Weight	461.5 g/mol	
Form	Powder	
Synonyms	J Acid Imide, Di-J acid, R W acid	

Safety and Handling Procedures

Hazard Identification

While a specific hazard classification for **Rhoduline Acid** is not detailed in the available search results, it is an acidic compound and should be handled with the appropriate precautions for this class of chemicals. Acids are corrosive and can cause harm upon contact with skin, eyes, and the respiratory tract.

Personal Protective Equipment (PPE)

When handling **Rhoduline Acid**, the following personal protective equipment should be worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: In cases where dust may be generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Handling

- Use **Rhoduline Acid** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid creating dust.

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage Procedures

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents and bases.
- Opened containers must be carefully resealed and kept upright to prevent leakage.

Experimental Protocols

Rhoduline Acid is primarily used as a coupling component in the synthesis of azo dyes. The following is a generalized protocol for the synthesis of an azo dye, which can be adapted for use with **Rhoduline Acid**.

General Protocol for Azo Dye Synthesis

Materials:

- Aromatic amine (for diazotization)
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- **Rhoduline Acid** (coupling component)
- Sodium hydroxide (NaOH) or other base
- Ice
- Beakers
- Stirring rod or magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)

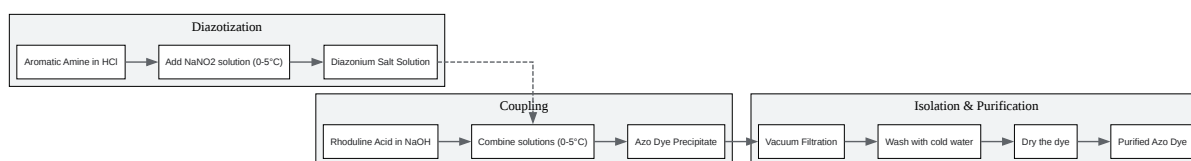
Procedure:

- **Diazotization of the Aromatic Amine:** a. Dissolve the aromatic amine in a dilute solution of hydrochloric acid in a beaker. b. Cool the solution to 0-5 °C in an ice bath. c. Slowly add a pre-cooled aqueous solution of sodium nitrite to the amine solution while stirring continuously. Maintain the temperature between 0-5 °C. d. The completion of the diazotization can be checked with starch-iodide paper (a blue-violet color indicates excess nitrous acid).
- **Preparation of the Coupling Component Solution:** a. Dissolve **Rhoduline Acid** in a dilute aqueous solution of sodium hydroxide in a separate beaker. b. Cool this solution to 0-5 °C in an ice bath.
- **Coupling Reaction:** a. Slowly add the cold diazonium salt solution to the cold solution of the coupling component (**Rhoduline Acid**) with constant stirring. b. Maintain the temperature at 0-5 °C. c. The coupling reaction is usually accompanied by the formation of a brightly colored precipitate of the azo dye. d. Continue stirring for 15-30 minutes to ensure the completion of the reaction.

- Isolation and Purification of the Azo Dye: a. Isolate the precipitated dye by vacuum filtration using a Büchner funnel. b. Wash the dye with cold water to remove any unreacted starting materials and salts. c. The dye can be further purified by recrystallization from an appropriate solvent. d. Dry the purified dye in a desiccator or a drying oven at a suitable temperature.

Visualizations

Experimental Workflow for Azo Dye Synthesis



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References

1. Rhoduline Acid | 87-03-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
 2. Rhoduline Acid | 87-03-6 | MOLNOVA [molnova.com]
 3. Di J-acid | 87-03-6 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
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